

Solubility Profile of Furfuryl Propionate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Furfuryl propionate

Cat. No.: B1584475

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This technical guide provides a comprehensive overview of the solubility of **furfuryl propionate** in various organic solvents. **Furfuryl propionate** ($C_8H_{10}O_3$), a furan derivative, is recognized for its characteristic fruity-green aroma and is utilized as a flavoring and fragrance agent. Understanding its solubility is critical for its application in formulations, chemical synthesis, and extraction processes within the pharmaceutical and food industries. This document presents quantitative solubility data, detailed experimental methodologies for solubility determination, and a logical workflow for these procedures.

Quantitative Solubility Data

The solubility of **furfuryl propionate** has been determined in a range of common organic solvents. The following table summarizes the available quantitative data at 25°C, providing a clear comparison of its solubility characteristics.

Solvent	Solubility (g/L) at 25°C
Methanol	1229.37[1]
Acetonitrile	834.73[1]
Dimethylformamide (DMF)	629.43[1]
Ethanol	579.35[1]
Acetone	498.77[1]
Ethyl Acetate	445.97[1]
Isopropanol	386.88[1]
n-Propanol	339.08[1]
n-Butanol	338.34[1]
Toluene	321.43[1]
Water	23.41[1]

Note: **Furfuryl propionate** is also described as miscible in ethanol and slightly soluble in water in other sources[1][2][3].

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **furfuryl propionate** were not found in the reviewed literature, a general and widely accepted methodology for determining the solubility of a liquid or solid organic compound in an organic solvent is presented below. This protocol is based on the principle of preparing a saturated solution and determining the concentration of the solute.

Objective: To quantitatively determine the solubility of a compound in a specific organic solvent at a given temperature.

Materials:

- The compound of interest (solute), e.g., **Furfuryl Propionate**

- The selected organic solvent
- Analytical balance
- Volumetric flasks and pipettes
- Scintillation vials or test tubes with secure caps
- Constant temperature bath or shaker
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical instrument for quantification (e.g., Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), or UV-Vis Spectrophotometer)

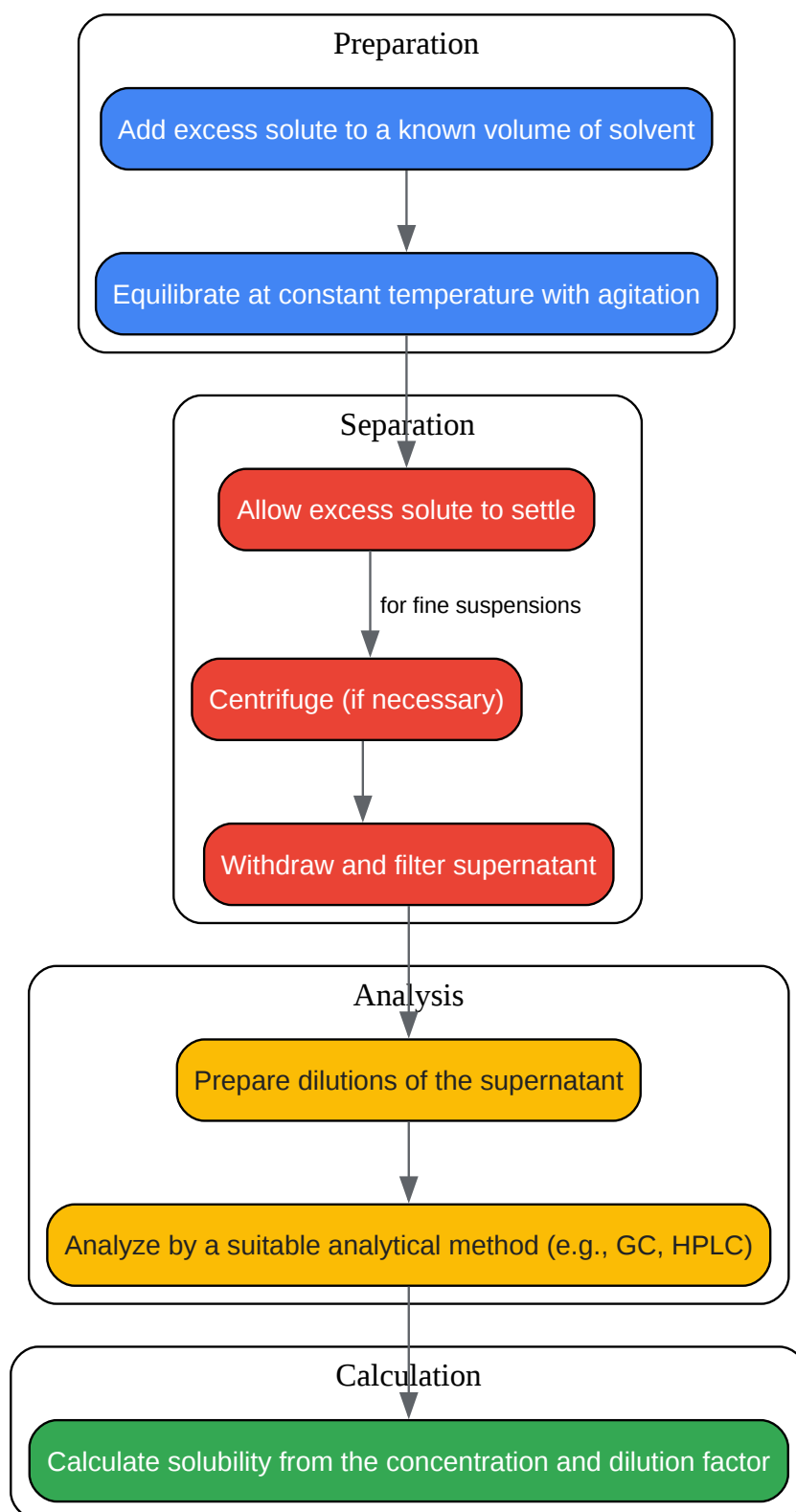
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of the solute to a known volume of the solvent in a vial or test tube. The presence of undissolved solute is necessary to ensure saturation.
 - Securely cap the vial to prevent solvent evaporation.
 - Place the vial in a constant temperature bath and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required may vary depending on the solute and solvent.
- Separation of the Saturated Solution:
 - After the equilibration period, allow the vial to rest in the constant temperature bath for a period to allow the excess solid to settle.
 - For fine suspensions, centrifugation of the vial can be employed to facilitate the separation of the excess solute.

- Sample Analysis:
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette. To avoid disturbing the undissolved solute, it is advisable to take the sample from the upper portion of the solution.
 - Filter the collected supernatant using a syringe filter to remove any remaining particulate matter.
 - Dilute the filtered sample with a known volume of the solvent to bring the concentration within the linear range of the analytical instrument.
 - Analyze the diluted sample using a pre-calibrated analytical method (e.g., GC or HPLC) to determine the concentration of the solute.
- Calculation of Solubility:
 - Calculate the concentration of the solute in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in the desired units, such as g/L or mol/L.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of a compound in an organic solvent.

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